

# Application Notes and Protocols for 1-Methyl-5-nitro-2(1H)-pyridinone

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## Compound of Interest

Compound Name: 1-methyl-5-nitro-2(1H)-pyridinone

Cat. No.: B187757

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## Abstract

**1-Methyl-5-nitro-2(1H)-pyridinone** is a nitro-substituted pyridinone derivative with potential applications in pharmaceutical and agrochemical research. The presence of the nitro group suggests possible antimicrobial and anti-inflammatory properties, common among nitroaromatic compounds. These application notes provide detailed experimental protocols for investigating the biological activity of **1-methyl-5-nitro-2(1H)-pyridinone**, including its synthesis, and methods for assessing its antimicrobial, anti-inflammatory, and cytotoxic effects. Furthermore, a plausible mechanism of action is proposed and visualized, alongside workflows for the described experimental procedures.

## Chemical Properties

| Property          | Value   |
|-------------------|---|
| CAS Number        | 32896-90-5  |
| Molecular Formula | C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> |
| Molecular Weight  | 154.12 g/mol  |
| Melting Point     | 171-172 °C  |
| Appearance        | Solid   |

# Synthesis Protocol: N-methylation of 5-nitro-2(1H)-pyridinone

This protocol describes the synthesis of **1-methyl-5-nitro-2(1H)-pyridinone** from 5-nitro-2(1H)-pyridinone.

## Materials:

- 5-nitro-2(1H)-pyridinone
- Methyl iodide ( $\text{CH}_3\text{I}$ )
- Silver carbonate ( $\text{Ag}_2\text{CO}_3$ )
- Acetonitrile ( $\text{CH}_3\text{CN}$ )
- Microwave reactor
- Argon atmosphere
- Celite
- Ethyl acetate
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Rotary evaporator
- Standard laboratory glassware

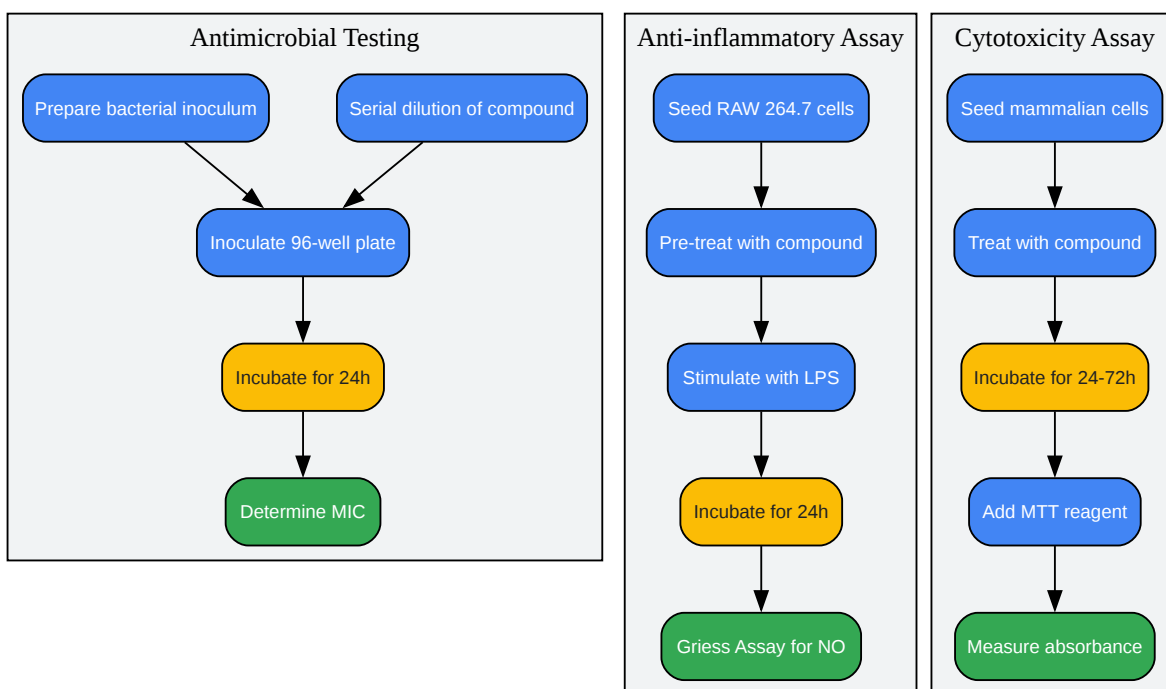
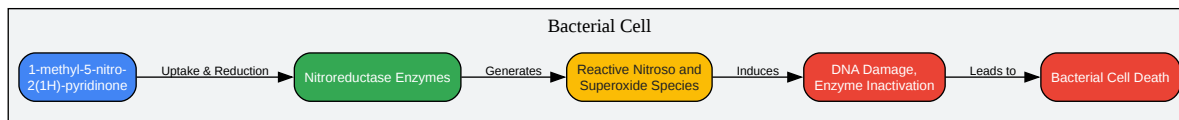
## Procedure:

- In a 10 mL microwave tube, add 5-nitro-2(1H)-pyridinone (1 equivalent).
- Add acetonitrile to dissolve the starting material.
- Under an argon atmosphere, add silver carbonate (1.2 equivalents) to the mixture.

- Add methyl iodide (2 equivalents) to the reaction mixture.
- Seal the microwave tube and place it in the microwave reactor.
- Irradiate the mixture for 1-2 hours at a suitable temperature (e.g., 100-120 °C), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Filter the mixture through a pad of Celite and wash the pad with ethyl acetate.
- Wash the filtrate with water, and extract the aqueous phase with ethyl acetate.
- Combine the organic phases, dry over magnesium sulfate, filter, and evaporate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure **1-methyl-5-nitro-2(1H)-pyridinone**.

## Proposed Mechanism of Action: Antimicrobial Activity

The antimicrobial activity of many nitroaromatic compounds is attributed to their reductive bioactivation within microbial cells.<sup>[1][2][3]</sup> It is hypothesized that **1-methyl-5-nitro-2(1H)-pyridinone** follows a similar mechanism.



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## References

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